

A Comparative Guide to 7-Ethoxy-4,7-dioxoheptanoic Acid in Synthetic Chemistry

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Compound of Interest

Compound Name: *7-Ethoxy-4,7-dioxoheptanoic acid*

Cat. No.: *B074314*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **7-Ethoxy-4,7-dioxoheptanoic acid**, a specialized chemical intermediate. Due to the limited availability of published experimental data, this document focuses on its potential applications based on established chemical principles, offers a comparison with structurally related compounds, and provides detailed theoretical experimental protocols.

Introduction to 7-Ethoxy-4,7-dioxoheptanoic Acid

7-Ethoxy-4,7-dioxoheptanoic acid, also known as 4-Oxoheptanedioic Acid Monoethyl Ester, is a bifunctional organic compound with the CAS Number 1506-55-4.^{[1][2][3]} Its structure incorporates both a carboxylic acid and an ethyl ester, separated by a keto-functionalized carbon chain. This arrangement makes it a valuable building block in organic synthesis, particularly for the construction of complex molecules and heterocyclic systems.^[4] While it is commercially available from various suppliers, it is often listed as a rare or unique chemical for early discovery research, and extensive analytical data is not always provided.^[2]

Physicochemical Properties

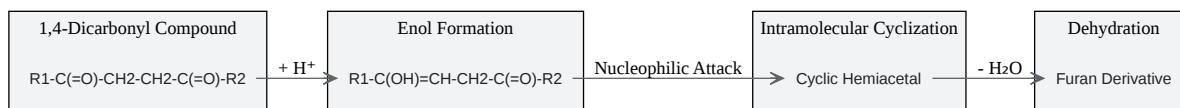
A summary of the key physicochemical properties of **7-Ethoxy-4,7-dioxoheptanoic acid** and its common alternatives, 4-Oxoheptanedioic acid and Diethyl 4-oxoheptanedioate, is presented below.

Property	7-Ethoxy-4,7-dioxoheptanoic acid	4-Oxoheptanedioic acid	Diethyl 4-oxoheptanedioate
CAS Number	1506-55-4[1][2][3][5] [6]	502-50-1	6317-49-3[7][8][9][10]
Molecular Formula	C ₉ H ₁₄ O ₅ [1]	C ₇ H ₁₀ O ₅	C ₁₁ H ₁₈ O ₅ [7][8][9]
Molecular Weight	202.20 g/mol [1]	174.15 g/mol	230.26 g/mol [7][9]
Synonyms	4-Oxoheptanedioic Acid Monoethyl Ester[1][5][6]	4-Oxopimelic acid, 4-Ketopimelic acid	Diethyl 4-oxopimelate, Diethyl γ -ketopimelate[7][8][9][10]

Potential Applications in Heterocyclic Synthesis

The 1,4-dicarbonyl motif within **7-Ethoxy-4,7-dioxoheptanoic acid** makes it a prime candidate for the Paal-Knorr synthesis, a classical method for constructing five-membered heterocycles such as furans and pyrroles.[4][11][12] These heterocyclic cores are prevalent in a vast array of pharmaceuticals and functional materials.

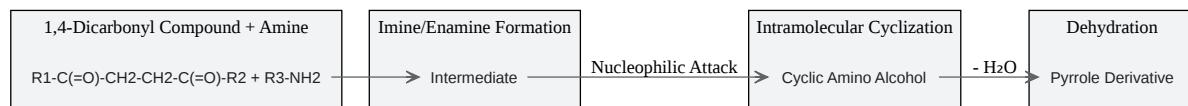
The following diagram illustrates the acid-catalyzed intramolecular cyclization and dehydration of a 1,4-dicarbonyl compound, such as **7-Ethoxy-4,7-dioxoheptanoic acid**, to form a furan ring.



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Paal-Knorr furan synthesis pathway.

Similarly, in the presence of a primary amine or ammonia, **7-Ethoxy-4,7-dioxoheptanoic acid** can be expected to yield a pyrrole derivative.



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Paal-Knorr pyrrole synthesis pathway.

Experimental Protocols (Theoretical)

The following are detailed, theoretical protocols for the synthesis of furan and pyrrole derivatives from **7-Ethoxy-4,7-dioxoheptanoic acid**. These are based on standard Paal-Knorr reaction conditions and have not been experimentally validated with this specific substrate due to a lack of published data.

Objective: To synthesize a furan derivative via acid-catalyzed cyclization.

Reactants:

- **7-Ethoxy-4,7-dioxoheptanoic acid**
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add **7-Ethoxy-4,7-dioxoheptanoic acid** (1 equivalent).
- Add toluene to dissolve the starting material.
- Add a catalytic amount of p-toluenesulfonic acid (0.1 equivalents).

- Heat the mixture to reflux and collect the water generated in the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Objective: To synthesize a pyrrole derivative via condensation with a primary amine.

Reactants:

- **7-Ethoxy-4,7-dioxoheptanoic acid**
- A primary amine (e.g., aniline)
- Ethanol (solvent)
- Acetic acid (catalyst)

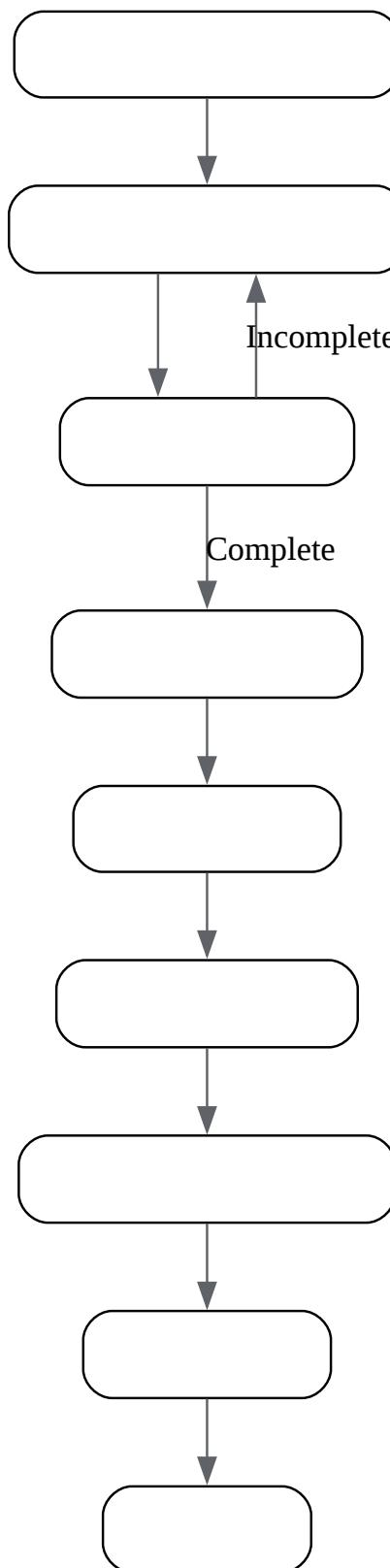
Procedure:

- In a round-bottom flask, dissolve **7-Ethoxy-4,7-dioxoheptanoic acid** (1 equivalent) in ethanol.
- Add the primary amine (1.1 equivalents) and a catalytic amount of glacial acetic acid.
- Heat the mixture to reflux and monitor the reaction by TLC.
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.

- Dissolve the residue in an appropriate organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the resulting crude product by column chromatography.

Experimental Workflow Diagram

The logical flow for a typical synthetic and purification process is outlined below.

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